

Personal protective equipment for handling (S)-tert-butyl 3-hydroxybutanoate

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Compound of Interest

Compound Name: (S)-tert-butyl 3-hydroxybutanoate

Cat. No.: B1311638

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Essential Safety and Handling Guide for (S)-tert-butyl 3-hydroxybutanoate

This guide provides critical safety, handling, and disposal information for **(S)-tert-butyl 3-hydroxybutanoate**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring a safe laboratory environment and maintaining experimental integrity.

Hazard Identification and Classification

(S)-tert-butyl 3-hydroxybutanoate is classified as an irritant. Based on the Globally Harmonized System (GHS), it presents the following hazards:

- H315: Causes skin irritation (Skin Corrosion/Irritation, Category 2)[1].
- H319: Causes serious eye irritation (Serious Eye Damage/Eye Irritation, Category 2A)[1].
- H335: May cause respiratory irritation (Specific Target Organ Toxicity, Single Exposure; Respiratory tract irritation, Category 3)[1].

The signal word for this chemical is "Warning"[1].

Personal Protective Equipment (PPE) and Engineering Controls

Proper engineering controls and personal protective equipment are paramount to minimize exposure and ensure safety.

Control/Equipment	Specifications	Purpose
Engineering Controls	Chemical Fume Hood	Use only in a well-ventilated area, preferably within a chemical fume hood to control vapor exposure[2][3].
Safety Shower & Eyewash Station	Must be readily accessible in the immediate work area[3].	
Eye and Face Protection	Safety Goggles or Glasses	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards[4][5][6]. A face shield may be required for splash hazards.
Skin Protection	Chemical-Resistant Gloves	Handle with impervious gloves (e.g., Nitrile or Neoprene rubber). Inspect gloves prior to use and dispose of them in accordance with laboratory practices[4][5][6][7].
Laboratory Coat/Impervious Clothing	Wear a standard laboratory coat. For larger quantities or significant splash risk, wear fire/flammable resistant and impervious clothing[3][4][5].	
Respiratory Protection	Air-Purifying Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., multi-purpose combination (US) or type ABEK (EN 14387))[4][5]. Respirators must be NIOSH (US) or CEN (EU) approved[2][5].

Operational Plan: Handling and Storage Protocols

Handling:

- Preparation: Before handling, ensure all required PPE is worn correctly. Confirm that the chemical fume hood is functioning properly.
- Dispensing: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist[3][5]. Use non-sparking tools and ground all equipment to prevent static discharge[2].
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling[5][8]. Contaminated clothing should be removed and washed before reuse[5][8].

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place[2][7].
- Keep away from sources of ignition such as heat, sparks, and open flames[2][3][7].
- Store in a designated corrosives area if necessary and away from incompatible materials like strong oxidizing agents and strong acids[2].

Emergency Procedures and First Aid

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[4][5][8].
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention[4][5][8].
- Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention[4][5][8].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately[4][5][8].

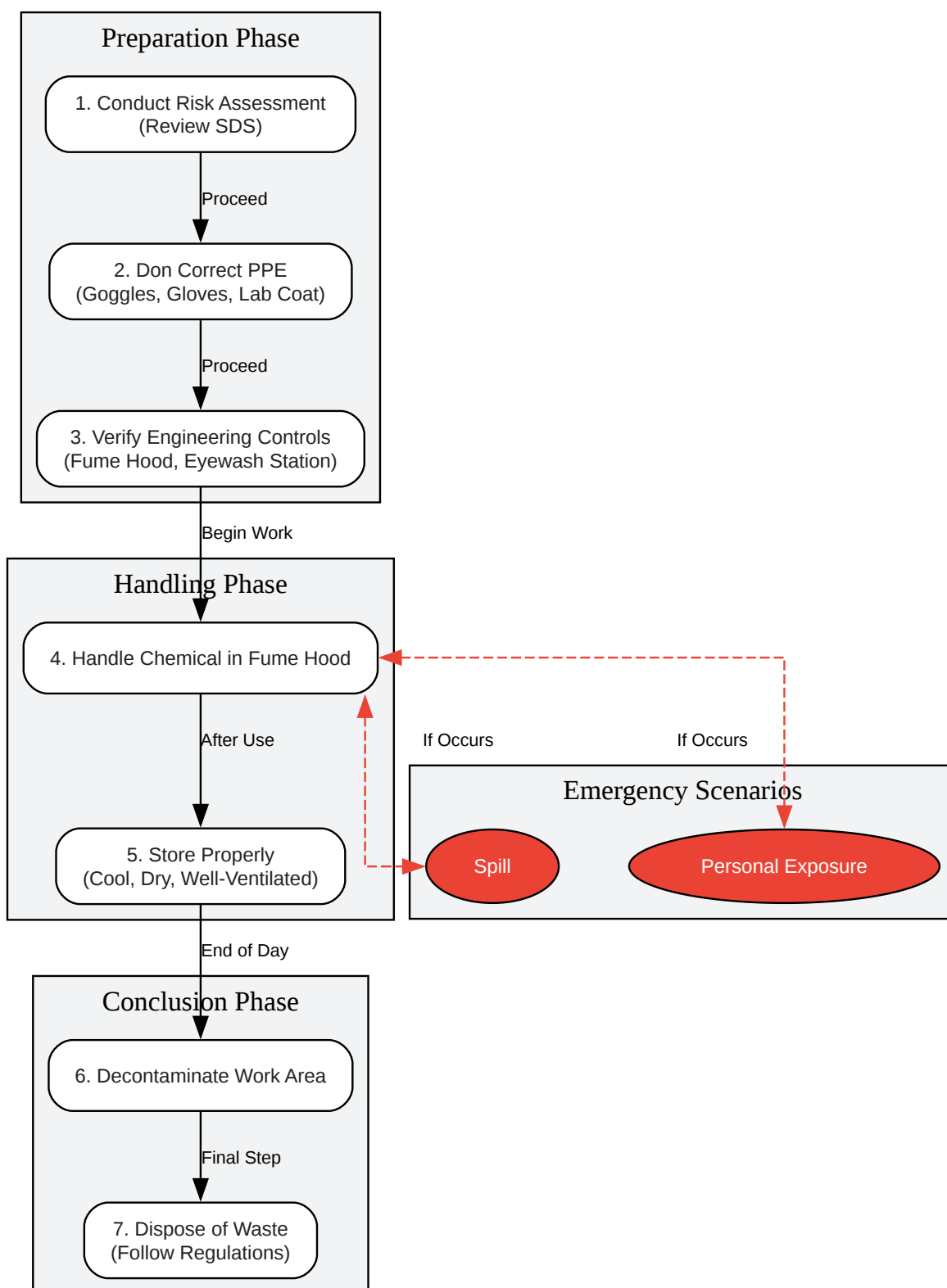
Spill and Disposal Plan

Accidental Release Measures:

- Evacuate: Evacuate personnel to a safe area and ensure adequate ventilation[4][5].
- Control Ignition Sources: Remove all sources of ignition[4][5].
- Containment: Use personal protective equipment. Contain the spillage.
- Clean-up: For small spills, absorb with a non-combustible, inert material (e.g., sand, diatomite, universal binders) and collect for disposal[3][6]. Use spark-proof tools and explosion-proof equipment. Do not let the chemical enter drains[4][5].

Waste Disposal:

- Dispose of waste chemical and contaminated materials in suitable, closed containers[4].
- Disposal must be in accordance with local, state, and federal regulations.
- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning[4]. Alternatively, packaging can be punctured to render it unusable and disposed of in a sanitary landfill. For combustible packaging, controlled incineration is a possible disposal route[4].



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Caption: Workflow for Safely Handling (S)-tert-butyl 3-hydroxybutanoate.

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